

Metolachlor-d6 safety data sheet and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Metolachlor-d6

Cat. No.: B587433

[Get Quote](#)

A Technical Guide to the Safe Handling of Metolachlor-d6

For researchers, scientists, and drug development professionals, the proper handling of deuterated compounds like **Metolachlor-d6** is paramount for ensuring laboratory safety and data integrity. **Metolachlor-d6**, a deuterated analog of the widely used herbicide Metolachlor, is primarily utilized in research settings for applications such as mass spectrometry-based analysis and metabolic studies.[1] This guide provides a comprehensive overview of the safety data and handling precautions for **Metolachlor-d6**, compiled from various safety data sheets (SDS).

Hazard Identification and Classification

Metolachlor-d6 is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin contact.[2] It is crucial to understand its GHS classification to handle it appropriately.

GHS Classification:

- Acute Toxicity, Oral (Category 4)[3]
- Acute Toxicity, Inhalation (Category 4)[3]
- Skin Sensitization (Category 1)[4]

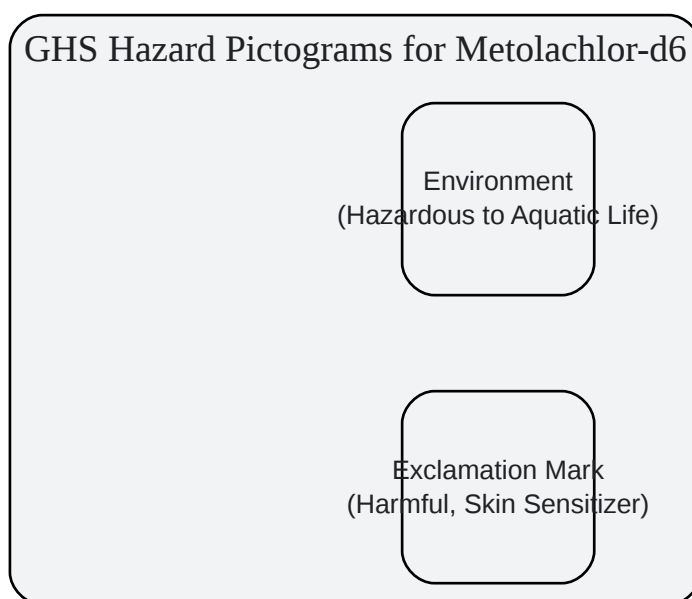
- Hazardous to the aquatic environment, acute and long-term (Category 1)

Signal Word: Warning

Hazard Statements:

- H302 + H332: Harmful if swallowed or if inhaled.
- H317: May cause an allergic skin reaction.
- H410: Very toxic to aquatic life with long-lasting effects.

The logical relationship of the relevant GHS pictograms is illustrated in the diagram below.



[Click to download full resolution via product page](#)

GHS Pictograms for **Metolachlor-d6**

Physical and Chemical Properties

Understanding the physical and chemical properties of **Metolachlor-d6** is essential for its proper storage and handling.

Property	Value
Molecular Formula	C ₁₅ H ₁₆ D ₆ ClNO ₂
Molecular Weight	289.83 g/mol
CAS Number	1219803-97-0
Appearance	White to off-white solid or tan to brown oily liquid (for non-deuterated)
Solubility	Slightly soluble in water. Soluble in most organic solvents.
Storage Temperature	Recommended at -20°C or room temperature. Keep containers tightly closed in a dry, cool, and well-ventilated place.

Toxicological Data

The toxicological profile of Metolachlor is well-documented, and similar precautions should be taken for its deuterated form.

Metric	Value	Species
LD50 (Oral)	1200 - 2780 mg/kg	Rat
LD50 (Dermal)	>2000 mg/kg	Rat

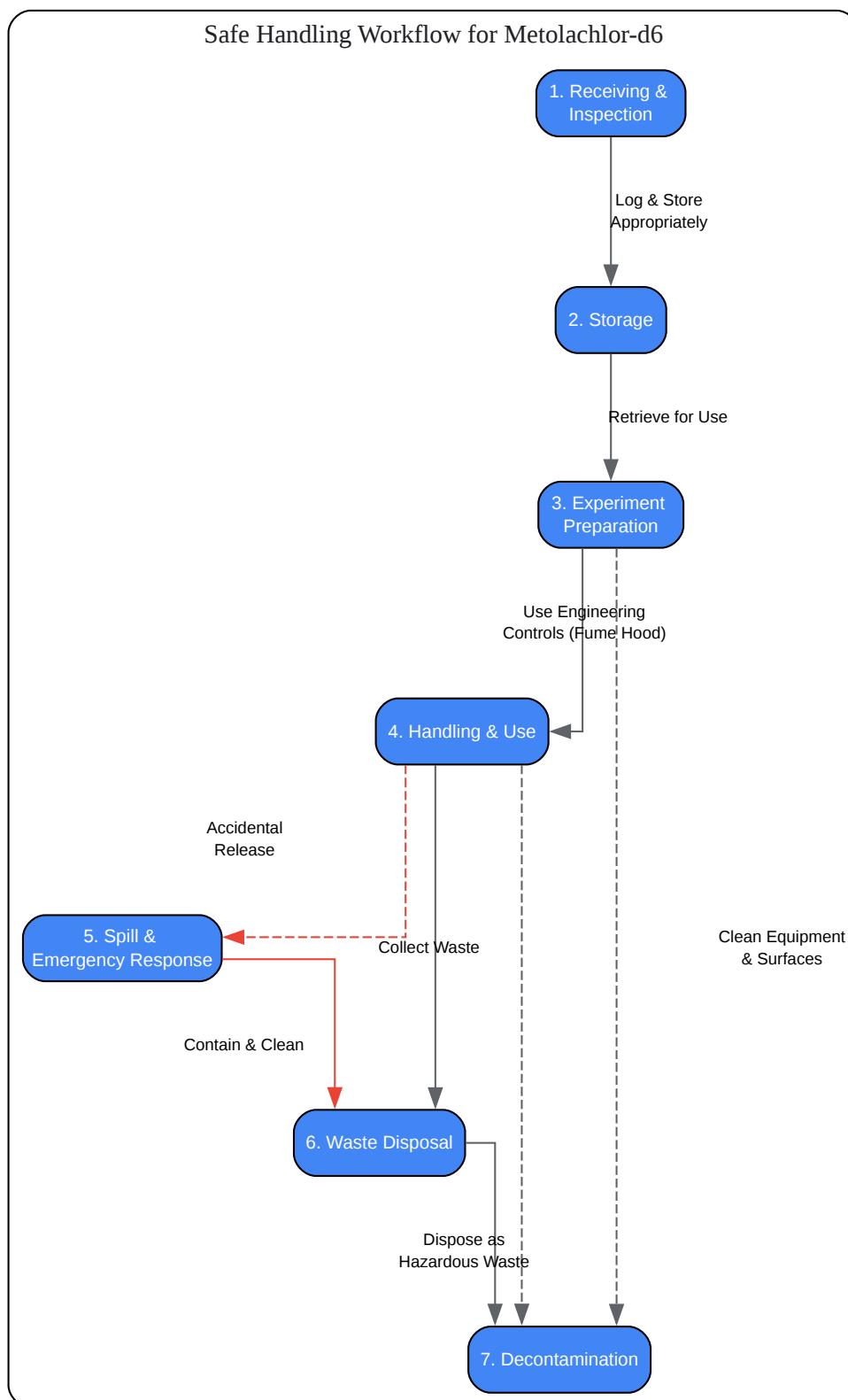
Health Effects:

- Acute: Harmful if swallowed or inhaled. Exposure can lead to symptoms like abdominal cramps, diarrhea, nausea, weakness, and dizziness. It may cause irritation to the skin, eyes, and respiratory tract.
- Chronic: Repeated skin contact may cause skin sensitization and allergic reactions. It can also cause damage to the liver.

- **Carcinogenicity:** The International Agency for Research on Cancer (IARC) has not identified Metolachlor or its components as a probable, possible, or confirmed human carcinogen at levels greater than 0.1%.

Handling and Personal Protection

A systematic approach to handling **Metolachlor-d6** in a laboratory setting is crucial to minimize exposure risk. The following workflow outlines the key steps for safe handling from receipt to disposal.



[Click to download full resolution via product page](#)

Laboratory Handling Workflow

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably in a laboratory fume hood to minimize inhalation exposure.
- Eyewash stations and emergency showers should be readily available in the work area.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Safety glasses with side-shields or goggles are mandatory.
- Skin Protection: Chemical-resistant gloves (e.g., PVC or rubber) and a lab coat or protective overalls should be worn. Wash hands thoroughly with soap and water after handling and before breaks.
- Respiratory Protection: If working outside of a fume hood or if there is a risk of generating aerosols, a NIOSH-approved respirator with an organic vapor cartridge is recommended.

First Aid and Emergency Procedures

In case of exposure, immediate action is critical.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation or a rash occurs, get medical advice.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately for treatment advice.

Accidental Release Measures

- **Personal Precautions:** Evacuate the area. Wear appropriate PPE, including respiratory protection. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation.
- **Environmental Precautions:** Prevent the substance from entering drains, sewers, or public waters. Spills should be contained to prevent environmental contamination.
- **Cleanup:** Absorb the spill with an inert material such as sand, earth, or vermiculite. Collect the material in a suitable, closed container for disposal as hazardous waste.

Fire-Fighting Measures

- **Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. Do not use a heavy water stream.
- **Hazardous Combustion Products:** Under fire conditions, hazardous decomposition products may be formed, including carbon oxides, nitrogen oxides, and hydrogen chloride gas.

- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.

Storage and Disposal

- Storage: Store in a cool, dry, and well-ventilated area in the original, tightly sealed container. Keep away from food, feed, and incompatible materials such as strong acids and bases. Protect from direct sunlight and sources of ignition.
- Disposal: Dispose of waste material and containers in accordance with local, state, and federal regulations. This material and its container must be disposed of as hazardous waste.

By adhering to these safety protocols and handling precautions, researchers can mitigate the risks associated with **Metolachlor-d6** and ensure a safe laboratory environment. Always refer to the specific Safety Data Sheet provided by the supplier for the most detailed and up-to-date information.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. EXTOTOXNET PIP - METOLACHLOR [extotoxnet.orst.edu]
- 3. cdn isotopes.com [cdn isotopes.com]
- 4. genfarm.com.au [genfarm.com.au]
- To cite this document: BenchChem. [Metolachlor-d6 safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b587433#metolachlor-d6-safety-data-sheet-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com